

Technical Guide: Synthesis and Characterization of (2S)-1-Methanesulfonylpropan-2-amine

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Compound of Interest

Compound Name: (2S)-1-methanesulfonylpropan-2-amine

Cat. No.: B8063870

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-Amino Sulfone

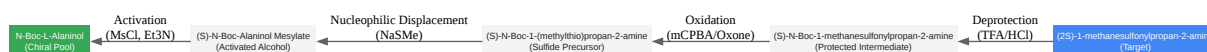
Executive Summary

(2S)-1-methanesulfonylpropan-2-amine (CAS: Derivative of 13296-25-8) is a chiral building block characterized by a propyl backbone bearing a primary amine at the stereogenic C2 position and a methanesulfonyl group at C1. Its chemical stability and specific stereochemistry make it a preferred motif for introducing polarity and hydrogen-bond accepting capabilities into drug candidates without significantly increasing lipophilicity (LogP modulation).

This guide presents a scalable, self-validating synthesis route starting from the chiral pool material L-Alaninol. Unlike asymmetric hydrogenation or auxiliary-based methods (e.g., Ellman's sulfinamide), this route relies on diastereospecific transformations that preserve the original stereocenter, ensuring high enantiomeric excess ().

Retrosynthetic Analysis

The most robust disconnection relies on the preservation of chirality from L-Alanine derivatives. The C2 stereocenter is established in the starting material, and subsequent steps modify the C1 terminus without racemization.



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Figure 1: Retrosynthetic strategy leveraging the chiral pool (L-Alaninol) to retain C2 stereochemistry.

Detailed Experimental Protocol

Phase 1: Activation and Nucleophilic Displacement

Objective: Convert N-Boc-L-Alaninol to the corresponding sulfide. Mechanism:

displacement at the primary carbon (C1). The C2 chiral center is not involved in the reaction mechanism, guaranteeing retention of configuration.

Reagents:

- N-Boc-L-Alaninol (1.0 equiv)
- Methanesulfonyl chloride (MsCl) (1.2 equiv)
- Triethylamine (TEA) (1.5 equiv)
- Sodium Thiomethoxide (NaSMe) (1.5 equiv)
- Solvents: Dichloromethane (DCM), DMF.

Protocol:

- Mesylation: Dissolve N-Boc-L-Alaninol in anhydrous DCM at 0°C. Add TEA followed by dropwise addition of MsCl. Stir for 2 hours.

- Checkpoint: TLC (Hex/EtOAc 1:1) should show consumption of alcohol () and formation of mesylate ().
- Workup 1: Wash with 1M HCl, sat. , and brine. Dry over and concentrate.
- Displacement: Dissolve the crude mesylate in DMF. Add solid NaSMe (Caution: Stench) at 0°C. Allow to warm to RT and stir for 4 hours.
- Workup 2: Dilute with water and extract with (Ether is preferred to remove DMF). Wash organic layer extensively with water to remove residual DMF.
- Yield: Expect 85-90% yield of (S)-N-Boc-1-(methylthio)propan-2-amine.

Phase 2: Chemoselective Oxidation

Objective: Oxidize the sulfide to sulfone without affecting the carbamate protection. Critical

Control: Avoid over-acidification if using peroxide/acid methods, which could cleave the Boc group prematurely.

Reagents:

- -Chloroperbenzoic acid (mCPBA) (2.5 equiv) or Oxone® (potassium peroxymonosulfate).
- Solvent: DCM (for mCPBA) or MeOH/H₂O (for Oxone).

Protocol (mCPBA Method):

- Dissolve the sulfide intermediate in DCM. Cool to 0°C.^[1]
- Add mCPBA portion-wise (exothermic).

- Stir at RT for 3-12 hours.
 - Mechanistic Insight: The reaction proceeds via the sulfoxide (fast) to the sulfone (slower). Monitoring by HPLC/TLC is crucial to ensure complete conversion of the sulfoxide intermediate.
- Quench: Add 10%

(sodium thiosulfate) to destroy excess peroxide. Wash with sat.

to remove

-chlorobenzoic acid byproduct.
- Yield: Expect >90% yield of (S)-N-Boc-1-methanesulfonylpropan-2-amine.

Phase 3: Deprotection and Salt Formation

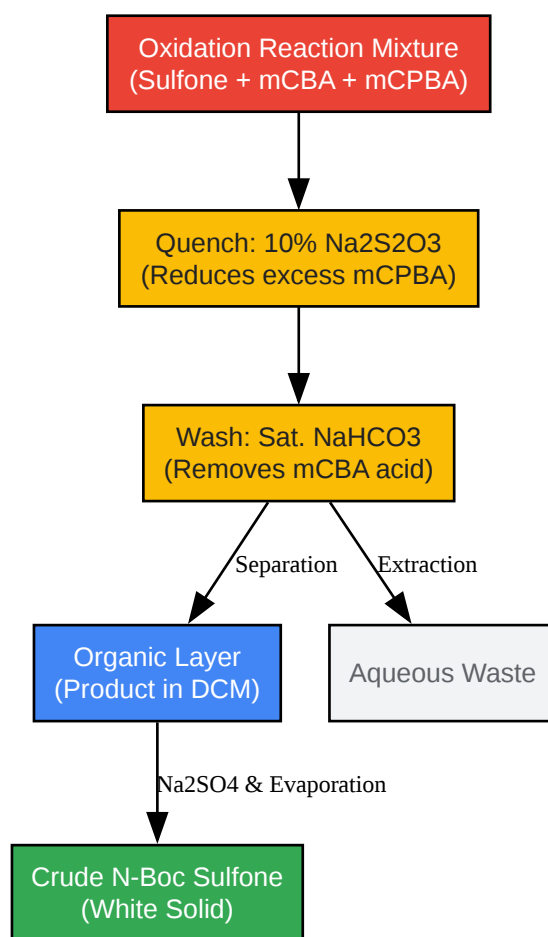
Objective: Isolate the final amine salt.

Protocol:

- Dissolve N-Boc sulfone in 4M HCl in Dioxane (or TFA/DCM 1:1).
- Stir at RT for 1 hour.
- Concentrate in vacuo. Triturate the residue with

to precipitate the hydrochloride salt.
- Final Product: **(2S)-1-methanesulfonylpropan-2-amine** hydrochloride.

Workup and Purification Logic



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Figure 2: Purification logic for the oxidation step, critical for removing benzoic acid byproducts.

Characterization Data

The following data represents the expected spectral signature for the Hydrochloride Salt of the target compound in

or

.

NMR Spectroscopy

Nucleus	Shift (, ppm)	Multiplicity	Integration	Assignment
1H	1.45	Doublet (Hz)	3H	-CH
1H	3.10	Singlet	3H	-SO2
1H	3.40 - 3.55	Multiplet (dd)	2H	-SO2
1H	3.85 - 3.95	Multiplet	1H	-NH3+
13C	18.5	-	-	Backbone Methyl
13C	42.0	-	-	Sulfone Methyl
13C	45.5	-	-	-NH2
13C	58.0	-	-	-SO2

Mass Spectrometry (HRMS-ESI)

- Calculated Mass

: 138.0583 Da ()

- Observed Mass: 138.0585 Da

- Fragment Ions: 121.0 (), 79.0 ().

Optical Rotation

- : Positive (+) in Methanol (Value varies by concentration/salt form, typically to for similar S-isomers).

Safety and Stability Guidelines

Handling Sodium Thiomethoxide (NaSMe)

- Hazard: NaSMe releases methanethiol (MeSH) upon contact with moisture/acid, which is highly toxic and has a stench threshold in the ppb range.
- Control: Use a bleach (sodium hypochlorite) scrubber for all off-gassing. Perform all weighing and reactions in a well-ventilated fume hood.

Handling mCPBA

- Hazard: Shock-sensitive explosive if dried completely; strong oxidizer.
- Control: Never use metal spatulas with high-concentration peroxides. Store in a refrigerator. Quench reactions completely with thiosulfate before concentrating.

Stereochemical Stability

- The C2 stereocenter is generally stable to the acidic conditions of Boc-deprotection. However, avoid strong bases (e.g., NaH, LDA) on the final sulfone, as the -protons adjacent to the sulfone (C1) are acidic () and could lead to racemization or elimination reactions if forcing conditions are applied.

References

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